

An In-depth Technical Guide to the Physical Properties of 1-Nitropentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Nitropentane**

Cat. No.: **B1594721**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-Nitropentane** (CAS No: 628-05-7). The information is curated for researchers, scientists, and professionals in drug development who require precise data for modeling, synthesis, and formulation. This document presents quantitative data in a structured format, outlines general experimental methodologies, and includes a visualization of the interplay between intermolecular forces and the physical characteristics of this compound.

Core Physical and Chemical Properties

1-Nitropentane is a primary nitroalkane with the molecular formula $C_5H_{11}NO_2$.^{[1][2][3][4]} It is a colorless to pale yellow liquid at room temperature.^[2] The presence of the nitro group ($-NO_2$) attached to the pentyl chain imparts a moderate polarity to the molecule, influencing its physical behavior and solubility.^[2]

Quantitative Data Summary

The following table summarizes the key physical properties of **1-Nitropentane** based on available literature data.

Property	Value	Units	Conditions	Source(s)
Molecular Weight	117.15	g/mol	-	[1] [4] [5] [6]
Density	0.952	g/mL	at 25 °C	[1] [5] [7] [8] [9]
0.953	g/mL	Not Specified	[10]	
Boiling Point	172.5	°C	at 760 mmHg	[1] [11] [12]
75-76	°C	at 23 mmHg	[1] [5] [7] [8] [9]	
Melting Point	24.33 (estimated)	°C	-	[1] [7] [8] [12] [13]
Flash Point	59	°C	Closed Cup	[1] [7] [8] [12]
61	°C	Closed Cup	[13]	
Refractive Index	1.417	-	at 20 °C (n _{20/D})	[5] [7] [8] [9] [12]
1.418	-	Not Specified	[10]	
Solubility in Water	1300	mg/L	Not Specified	[11]
Poor	-	General Observation	[1]	
Vapor Pressure	2.480	mm Hg	Not Specified	[11]
LogP (Octanol- Water)	2.01	-	Not Specified	[10] [11]

Experimental Protocols

While detailed, specific experimental protocols for the cited data are not available in the public domain, this section outlines the standard methodologies typically employed for determining the key physical properties of a liquid compound like **1-Nitropentane**.

1. Density Measurement: The density of a liquid is commonly determined using a pycnometer or a digital density meter. The pycnometer method involves accurately weighing a known volume of the liquid. The temperature is strictly controlled as density is temperature-dependent.

2. Boiling Point Determination: The boiling point at atmospheric pressure is typically measured using distillation. For determining the boiling point at reduced pressure, a vacuum distillation apparatus is employed. The pressure is monitored with a manometer, and the temperature at which the liquid boils is recorded.

3. Melting Point Determination: For compounds that are solid at or near room temperature, the melting point is determined using a melting point apparatus. A capillary tube containing the sample is heated at a controlled rate, and the temperature range over which the substance melts is observed. For substances like **1-Nitropentane** with a melting point near ambient temperature, a cryostat may be used for controlled cooling and subsequent melting point determination. The reported melting point for **1-Nitropentane** is an estimated value.[\[1\]](#)[\[7\]](#)[\[8\]](#)[\[12\]](#)[\[13\]](#)

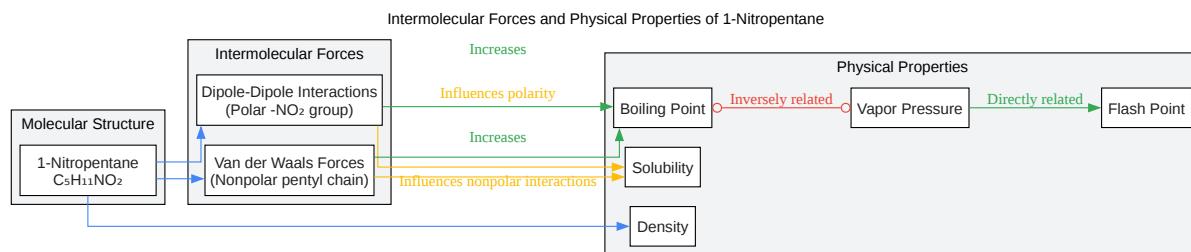
4. Flash Point Measurement: The flash point is determined using either an open-cup or a closed-cup apparatus. The closed-cup method, as cited for **1-Nitropentane**, generally yields lower values as it prevents the escape of flammable vapors. The Pensky-Martens closed-cup tester is a common instrument for this purpose, where the sample is heated at a slow, constant rate, and an ignition source is periodically introduced into the vapor space.

5. Refractive Index Measurement: The refractive index is measured using a refractometer, typically an Abbé refractometer. A small sample of the liquid is placed between two prisms, and light of a specific wavelength (usually the sodium D-line, 589 nm) is passed through it. The angle of refraction is measured and converted to the refractive index. The temperature is controlled, as the refractive index is temperature-sensitive.

6. Solubility Determination: Water solubility can be determined by the shake-flask method. An excess amount of the solute (**1-Nitropentane**) is added to a known volume of water in a flask. The mixture is agitated at a constant temperature for a prolonged period to ensure equilibrium is reached. The concentration of the solute in the aqueous phase is then determined by a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Logical Relationships and Visualizations

The physical properties of **1-Nitropentane** are intrinsically linked to its molecular structure and the resulting intermolecular forces. The following diagram illustrates this relationship.



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Caption: Relationship between molecular structure, intermolecular forces, and physical properties.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1-Nitropentane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1594721#physical-properties-of-1-nitropentane\]](https://www.benchchem.com/product/b1594721#physical-properties-of-1-nitropentane)

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